

Technical Monograph: (8-Chloroquinolin-4-yl)boronic acid

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Compound of Interest

Compound Name: (8-Chloroquinolin-4-yl)boronic acid

Cat. No.: B7955934

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Status: Transient Reactive Species / Synthetic Intermediate Primary Application: Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura) Critical Note: High susceptibility to protodeboronation.

Part 1: Chemical Identity & Chemoinformatics

The free boronic acid of 8-chloroquinoline at the 4-position is notoriously difficult to isolate in pure form due to the electronic deficiency of the pyridine ring, which accelerates hydrolytic cleavage of the C-B bond. The data below represents the theoretical free acid, though in practice, the pinacol ester is the stable, storable surrogate.

Property	Data Specification
IUPAC Name	(8-Chloroquinolin-4-yl)boronic acid
Molecular Formula	C ₉ H ₇ BClNO ₂
Molecular Weight	207.42 g/mol
Canonical SMILES	OB(O)c1ccnc2c(Cl)cccc12
Isomeric SMILES	OC(O)B1=CC=NC2=C1C(Cl)=CC=C2
InChI String	InChI=1S/C9H7BClNO2/c11-6-1-2-9-7(5-6)8(10(13)14)3-4-12-9/h1-5,13-14H
InChI Key	WLGIDSVNUPMIFY-UHFFFAOYSA-N(Computed)
CAS (Free Acid)	Not widely established due to instability
CAS (Pinacol Ester)	Analogous Reference: 871125-83-6 (7-Cl isomer); 8-Cl isomer requires custom synthesis.

Part 2: Structural Analysis & Reactivity Profile

The "4-Position" Instability Paradox

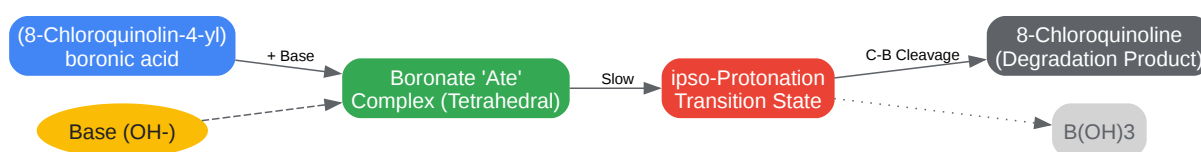
Researchers utilizing **(8-Chloroquinolin-4-yl)boronic acid** often encounter low yields not due to catalyst failure, but due to protodeboronation.

- **Electronic Deficiency:** The quinoline nitrogen renders the C4 position highly electron-deficient.
- **ipso-Substitution:** The C-B bond at C4 is activated for nucleophilic attack by water or hydroxide ions.
- **Mechanism:** Under basic conditions (standard Suzuki protocols), the boronate "ate" complex forms. In electron-poor heterocycles, this complex can spontaneously eliminate the boronate moiety, replacing it with a proton (H), destroying the reagent before transmetallation occurs.

The 8-Chloro Effect: The chlorine atom at position 8 exerts a strong inductive electron-withdrawing effect (-I) through the sigma framework. While this modulates the pKa of the quinoline nitrogen, it generally exacerbates the electrophilicity of the C4 position, making the C-B bond more labile compared to unsubstituted quinoline-4-boronic acid.

Diagram 1: Protodeboronation Mechanism

The following diagram illustrates the degradation pathway that must be mitigated during experimentation.



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Caption: Mechanism of base-mediated protodeboronation in electron-deficient heteroaryl boronic acids.

Part 3: Synthesis & Handling Protocols

Due to the instability described above, direct isolation of the free acid is not recommended. The most robust approach is to synthesize the pinacol ester and use it in cross-couplings, or to generate the boronate species in situ via lithium-halogen exchange.

Route A: The Miyaura Borylation (Recommended)

This route yields the pinacol ester, which is significantly more stable than the free acid.

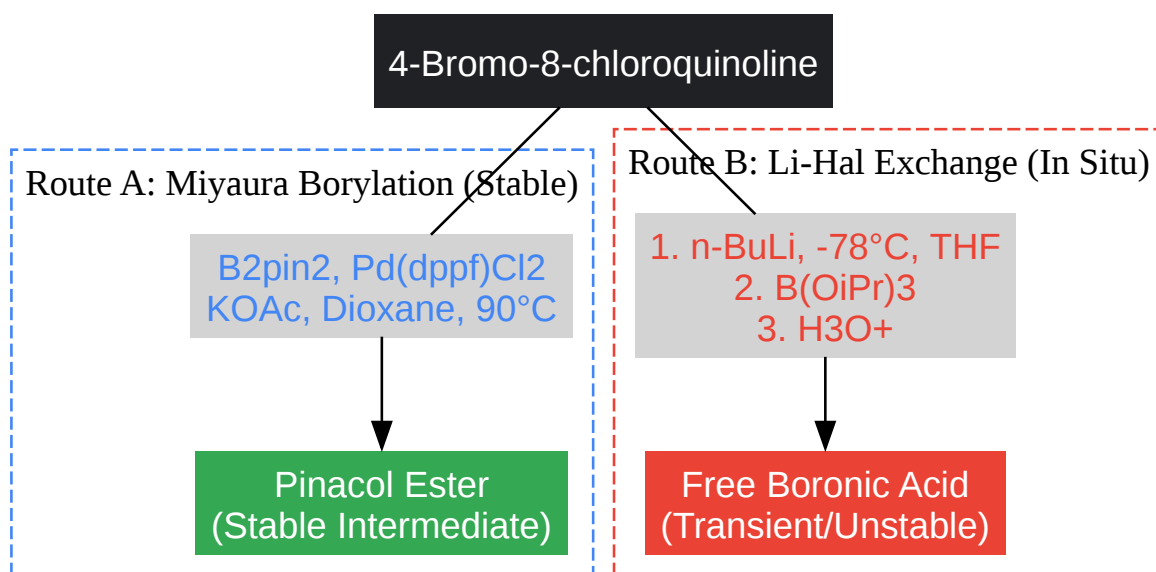
- Starting Material: 4-Bromo-8-chloroquinoline.
- Reagents: Bis(pinacolato)diboron (B_2pin_2), KOAc, $Pd(dppf)Cl_2 \cdot DCM$.
- Solvent: 1,4-Dioxane (anhydrous).
- Conditions: 80-100°C, Inert Atmosphere (Ar/N_2).

Route B: Cryogenic Lithiation (In Situ Generation)

Use this only if the free acid/lithiate must be reacted immediately with an electrophile.

- Starting Material: 4-Bromo-8-chloroquinoline.
- Reagents: n-Butyllithium (n-BuLi), Triisopropyl borate (B(OiPr)₃).
- Solvent: THF.
- Conditions: -78°C (Strict).
- Warning: The 4-lithio-8-chloroquinoline intermediate is unstable above -60°C (prone to "dance" rearrangement or dimerization).

Diagram 2: Synthetic Workflow



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Caption: Comparison of synthetic routes. Route A is preferred for scalability and storage.

Part 4: Experimental Protocol (Suzuki Coupling)

This protocol is optimized to mitigate protodeboronation by using a non-aqueous base system or fast-reacting catalyst systems.

Objective: Coupling **(8-chloroquinolin-4-yl)boronic acid** pinacol ester with an Aryl Bromide.

Materials

- Boronate: **(8-Chloroquinolin-4-yl)boronic acid** pinacol ester (1.2 equiv).
- Electrophile: Aryl Bromide (1.0 equiv).
- Catalyst: Pd(OAc)₂ (5 mol%) + XPhos (10 mol%) OR Pd(Amphos)Cl₂.
 - Why XPhos? Bulky, electron-rich phosphines facilitate rapid oxidative addition and transmetallation, outcompeting the degradation pathway.
- Base: K₃PO₄ (3.0 equiv) or CsF (2.0 equiv).
 - Why K₃PO₄? Anhydrous conditions (suspended in dioxane/toluene) prevent water-mediated hydrolysis.
- Solvent: 1,4-Dioxane/Water (10:1) or Toluene (anhydrous).

Step-by-Step Procedure

- Setup: Flame-dry a microwave vial or Schlenk tube equipped with a magnetic stir bar.
- Charging: Add the Aryl Bromide (1.0 mmol), Boronate Ester (1.2 mmol), Pd(OAc)₂ (11 mg), XPhos (47 mg), and K₃PO₄ (636 mg).
- Inertion: Seal the vessel and purge with Argon for 5 minutes.
- Solvation: Inject degassed 1,4-Dioxane (4 mL) and degassed water (0.4 mL) via syringe.
 - Note: A small amount of water is necessary for the boronate activation, but excess water promotes deboronation.
- Reaction: Heat to 80°C for 2–4 hours. Monitor by LC-MS.
 - Checkpoint: Look for the mass of the deboronated byproduct (8-chloroquinoline, MW ~163.6). If this peak grows, lower temperature and switch to anhydrous CsF in Toluene.

- Workup: Cool to RT. Filter through a pad of Celite (eluting with EtOAc). Concentrate in vacuo.
- Purification: Flash chromatography (Hexanes/EtOAc).

Part 5: References & Authority

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